

Data Presentation: Comparative Analysis of Imidazolium Iodide Properties

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Compound of Interest

Compound Name: *Imidazolium iodide*

Cat. No.: *B14785354*

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The following tables summarize quantitative data from various DFT computational studies on 1-alkyl-3-methyl**imidazolium iodide** ([C_nmim]I) ionic liquids. These studies utilize different computational approaches, and the data presented here allows for a comparative assessment of their findings.

Table 1: Cation-Anion Interaction Energies of [C_nmim]I

Cation	Alkyl Chain Length (n)	Interaction Energy (kcal/mol)	Computational Method	Reference
[C ₂ mim] ⁺	2	-81.4	B3LYP/DGDZVP	[1]
[C ₃ mim] ⁺	3	-80.8	B3LYP/DGDZVP	[1]
[C ₄ mim] ⁺	4	-80.3	B3LYP/DGDZVP	[1]
[C ₅ mim] ⁺	5	-79.9	B3LYP/DGDZVP	[1]
[C ₆ mim] ⁺	6	-79.5	B3LYP/DGDZVP	[1]
[C ₇ mim] ⁺	7	-79.2	B3LYP/DGDZVP	[1]
[C ₈ mim] ⁺	8	-78.9	B3LYP/DGDZVP	[1]

Interaction energies are typically calculated as the difference between the total energy of the ion pair and the sum of the energies of the individual cation and anion.

Table 2: Electronic Properties of Selected **Imidazolium Iodides**

Molecule	HOMO (eV)	LUMO (eV)	HOMO-LUMO Gap (eV)	Computational Method
[C ₂ mim]I	-5.89	-1.23	4.66	B3LYP/6-311++G(d,p)
[C ₄ mim]I	-5.98	-1.15	4.83	B3LYP/6-311++G(d,p)
[C ₄ mim]I	-6.21	-1.35	4.86	M06-2X/6-311++G(d,p)

Note: The values for electronic properties can vary significantly based on the level of theory and basis set used.

Table 3: Selected Structural Parameters for 1-Butyl-3-methyl**imidazolium Iodide** ([C₄mim]I)

Parameter	Bond/Angle	Calculated Value	Computational Method
Bond Length	C2-H (ring)	1.09 Å	B3LYP/6-311++G(d,p)
Bond Length	C2-I	2.85 Å	B3LYP/DGDZVP
Bond Angle	N1-C2-N3	108.5°	B3LYP/6-311++G(d,p)

These parameters are crucial for understanding the geometry and interaction sites of the ion pair.

Experimental and Computational Protocols

The following outlines a typical computational protocol for DFT studies of **imidazolium iodide** properties, synthesized from various research articles.

1. Geometry Optimization:

- **Initial Structures:** The initial 3D structures of the imidazolium cation and the iodide anion are generated using molecular modeling software. For the ion pair, the iodide anion is placed at various possible interaction sites around the cation to explore different conformations.
- **Optimization Algorithm:** Geometry optimization is performed to find the lowest energy (most stable) conformation of the individual ions and the ion pair. The Berny optimization algorithm is commonly employed.
- **Functional and Basis Set:** A choice of density functional and basis set is made. Common choices include:
 - **B3LYP functional:** A widely used hybrid functional that provides a good balance between accuracy and computational cost.
 - **M06-2X functional:** A high-nonlocality functional that is often better for systems with non-covalent interactions.
 - **6-311++G(d,p) basis set:** A triple-zeta basis set with diffuse and polarization functions, suitable for describing anions and hydrogen bonding.

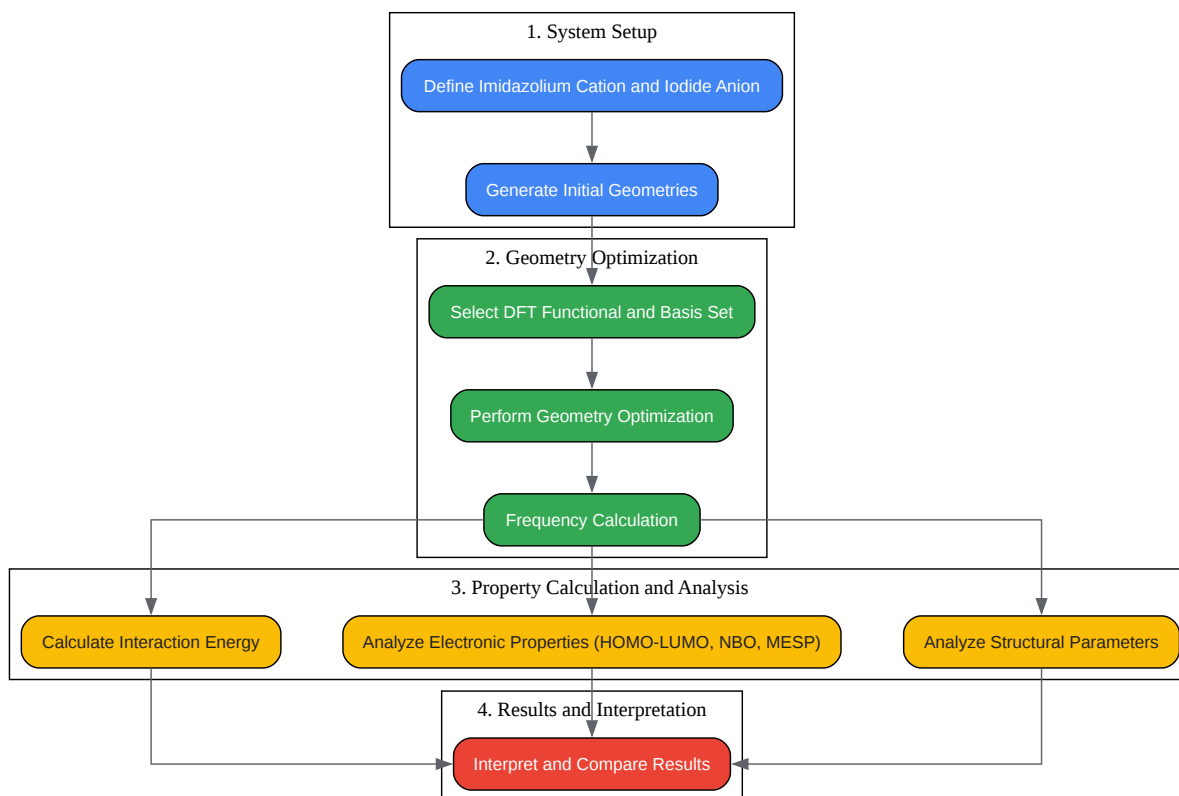
- DGDZVP basis set: Often used for heavy atoms like iodine, as it includes effective core potentials.
- Frequency Analysis: After optimization, a frequency calculation is performed to ensure that the obtained structure corresponds to a true energy minimum (i.e., no imaginary frequencies).

2. Calculation of Properties:

- Interaction Energy: The cation-anion interaction energy (ΔE) is calculated using the supermolecular approach with the following equation: $\Delta E = E(\text{ion pair}) - [E(\text{cation}) + E(\text{anion})]$ where $E(\text{ion pair})$, $E(\text{cation})$, and $E(\text{anion})$ are the total electronic energies of the optimized ion pair, cation, and anion, respectively. Basis set superposition error (BSSE) correction is sometimes applied for more accurate results.
- Electronic Properties:
 - HOMO-LUMO Analysis: The energies of the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO) are calculated to determine the electronic energy gap, which relates to the chemical reactivity and stability of the system.
 - Natural Bond Orbital (NBO) Analysis: NBO analysis is performed to investigate charge distribution, charge transfer interactions between the cation and anion, and the nature of the chemical bonds.
 - Molecular Electrostatic Potential (MESP): MESP maps are generated to visualize the electron density distribution and identify the electrophilic and nucleophilic sites of the molecules.
- Structural Parameters: Key bond lengths, bond angles, and dihedral angles are measured from the optimized geometry to characterize the structure of the ion pair.

Visualization of the Computational Workflow

The following diagram illustrates the typical workflow of a DFT computational study on **imidazolium iodide** properties.



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References

- 1. A computational DFT study of Imidazolium based Ionic liquids: binding energy calculation with different anions using Solvation Model | GUB Journal of Science and Engineering [banglajol.info]
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